

# ethylene combustion kinetic mechanisms comparison

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**Compound Focus:** Ethene;ethenyl acetate

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## Overview of Ethylene Combustion Mechanisms

The table below summarizes key kinetic mechanisms for ethylene combustion identified in the search results.

Mechanism Name	Key Features & Components	Reported Validation Targets
<b>DLR Mechanism</b> [1]	Hierarchical structure; C1-C3 oxidation chemistry with PAH formation; 125 species, 671 reactions (2021 version).	Ignition delay times, laminar flame speeds, species concentration profiles.
<b>Aramco 3.0</b> [1]	Not specifically described for ethylene, but listed as a commonly compared mechanism.	Used as a benchmark for comparison in validation studies.
<b>USC Mech II</b> [1]	Not specifically described for ethylene, but listed as a commonly compared mechanism.	Used as a benchmark for comparison in validation studies.
<b>Konnov Mechanism</b> [1]	Not specifically described for ethylene, but listed as a commonly compared mechanism.	Used as a benchmark for comparison in validation studies.

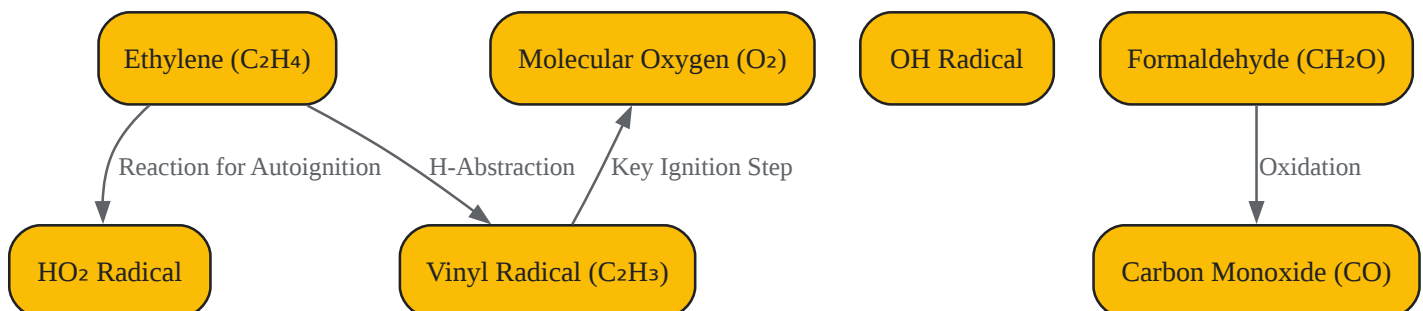
## Experimental Methodologies for Validation

The predictive accuracy of the mechanisms listed above is typically evaluated against data from standardized experiments. Here are the methodologies for generating two key types of validation data, as referenced in the search results.

- **Ignition Delay Time (IDT) Measurement** [2] [3]: This data is often obtained using a **rapid compression machine (RCM)** or a **shock tube**.
  - In a shock tube experiment, the fuel/oxidizer/diluent mixture is subjected to a reflected shock wave, rapidly increasing its temperature and pressure.
  - The **ignition delay time (t<sub>ign</sub>)** is defined as the time interval between the passage of the shock wave and the subsequent rapid pressure rise or the observation of OH\* chemiluminescence signaling ignition [3].
- **Laminar Flame Speed Measurement** [2] [4]: Laminar flame speeds of premixed ethylene/O<sub>2</sub>/N<sub>2</sub> mixtures can be measured experimentally in a **counterflow configuration**.
  - This method involves establishing two opposing jets of a premixed fuel-air gas and an inert gas. The flame stabilizes at a stagnation plane between them.
  - The laminar flame speed is determined by extrapolating the fluid velocity required to maintain a flat flame at the stagnation point under various strain rates.

## Key Ethylene Oxidation Pathways

The following diagram illustrates the core pathways involved in the initial stages of ethylene oxidation, which are critical for accurately modeling its combustion behavior, especially under high-pressure conditions relevant to engines [5].



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## Research Context and Practical Application

- **Context of Recent Research:** The development of ethylene mechanisms is an active field. Recent studies, like the 2021 DLR mechanism, focus on **optimizing reaction rate coefficients** and performing **data uncertainty analysis** to improve predictions across a wide range of conditions (e.g., high pressure) rather than just adding more reactions [1]. These mechanisms are often integrated into **computational fluid dynamics (CFD)** simulations for engine design [6] [4].
- **How to Proceed with Mechanism Selection:** The "best" mechanism often depends on your specific application conditions (e.g., pressure, temperature, equivalence ratio). A recommended approach is to:
  - **Identify the experimental data** most relevant to your work (e.g., ignition delays at high pressure vs. flame speeds at atmospheric pressure).
  - **Download the most recent versions** of the mechanisms (like DLR, Aramco, USC).
  - **Perform your own comparative validation** against your chosen benchmark data to see which mechanism performs best for your specific needs.

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## References

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